

An In-depth Technical Guide to 2,3-Dihydroxy-4-methoxybenzaldehyde (DHMB)

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Compound of Interest

Compound Name: DHMB

Cat. No.: B1670368

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Disclaimer: The acronym "**DHMB**" can refer to several different chemical compounds. This document focuses specifically on 2,3-Dihydroxy-4-methoxybenzaldehyde, a molecule that has demonstrated notable antifungal and anti-inflammatory properties.

Introduction

2,3-Dihydroxy-4-methoxybenzaldehyde (**DHMB**) is a small organic molecule with the chemical formula $C_8H_8O_4$.^{[1][2]} It has emerged as a compound of interest due to its demonstrated biological activities, including antifungal and anti-inflammatory effects.^{[1][2][3][4]} Notably, it has shown efficacy against drug-resistant strains of the opportunistic pathogen *Candida albicans* and has exhibited protective effects on intestinal epithelial cells in models of intestinal inflammation.^{[2][5]} This guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **DHMB**, along with relevant experimental protocols and mechanistic insights.

Chemical Structure and Properties

DHMB is a benzaldehyde derivative with two hydroxyl groups and one methoxy group substituted on the benzene ring.

Table 1: Chemical and Physical Properties of **DHMB**

Property	Value	Reference
IUPAC Name	2,3-Dihydroxy-4-methoxybenzaldehyde	[2]
Synonyms	DHMB	[2][6]
CAS Number	4055-69-0	[2][7]
Molecular Formula	C ₈ H ₈ O ₄	[1][2][7]
Molecular Weight	168.15 g/mol	[1][2][6][7]
Appearance	Solid powder	[2]
Purity	>98%	[2]
SMILES	<chem>O=CC1=CC=C(OC)C(O)=C1O</chem>	[2]
InChI Key	OJZYL UUHI AKDJT-UHFFFAOYSA-N	[2]
Solubility	Soluble in DMSO	[6]
Storage	Short term (days to weeks) at 0-4 °C; Long term (months to years) at -20 °C	[2]

Table 2: Computational Chemistry Data for **DHMB**

Property	Value	Reference
Topological Polar Surface Area (TPSA)	66.76 Å ²	[7]
LogP	0.9189	[7]
Hydrogen Bond Acceptors	4	[7]
Hydrogen Bond Donors	2	[7]
Rotatable Bonds	2	[7]

Biological Activity

DHMB has demonstrated significant antifungal and anti-inflammatory properties in both in vitro and in vivo studies.[2][5]

DHMB exhibits potent antifungal activity, particularly against *Candida albicans*, including strains resistant to conventional antifungal agents like fluconazole and caspofungin.[2][5] The aldehyde and phenolic hydroxyl groups on the aromatic ring have been shown to be crucial for its biological activity, as modifications to these groups lead to a significant decrease or total loss of antifungal efficacy.[8]

In a dextran sodium sulphate (DSS)-induced colitis model in mice, **DHMB** was found to reduce the clinical and histological scores of inflammation.[2][5] It also promoted the elimination of *C. albicans* from the gut and helped re-establish the population of anaerobic bacteria, suggesting a dual role in combating fungal infection and mitigating associated inflammation.[2]

Experimental Protocols

A specific, detailed, step-by-step synthesis protocol for **DHMB** is not readily available in the provided search results. However, a general synthetic approach can be inferred from the synthesis of related benzaldehyde derivatives. A common method involves the ortho-formylation and selective demethylation of a suitably substituted methoxybenzene precursor.

For instance, the synthesis of a related isotopically labelled compound, [3-¹³C]-2,3-dihydroxy-4-methoxybenzaldehyde, involved a multi-step process starting from acyclic precursors, followed by cyclization, aromatization, and a series of functional group manipulations including formylation, Baeyer-Villiger oxidation, hydrolysis, methylation, and finally, selective demethylation to yield the desired product.[1] A typical synthesis of a methoxybenzaldehyde can also involve the methylation of a corresponding hydroxybenzaldehyde using a methylating agent like methyl sulfate in the presence of a base.[7]

The following is a generalized protocol for determining the Minimum Inhibitory Concentration (MIC) of **DHMB** against *Candida albicans*, based on standard methodologies.



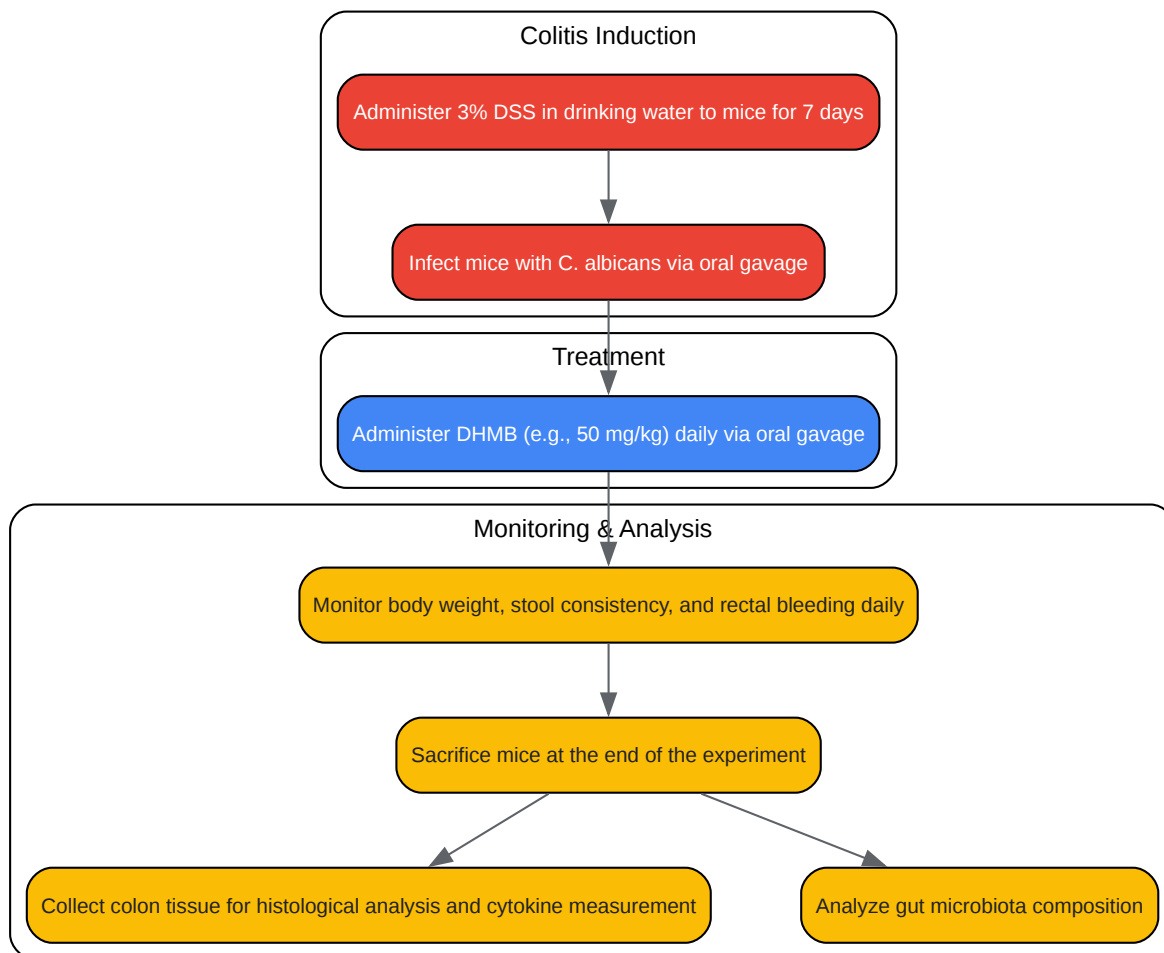
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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC) of **DHMB**.

Protocol Steps:

- **Inoculum Preparation:** *Candida albicans* strains are cultured on Sabouraud dextrose agar. A suspension is then prepared in RPMI 1640 medium and adjusted to a concentration of 0.5×10^3 to 2.5×10^3 cells/mL.
- **Drug Dilution:** A stock solution of **DHMB** is prepared in DMSO. Serial twofold dilutions are then performed in a 96-well microtiter plate using RPMI 1640 medium to achieve a range of final concentrations.
- **Inoculation:** Each well of the microtiter plate is inoculated with the prepared fungal suspension.
- **Incubation:** The plate is incubated at 35°C for 24 to 48 hours.
- **MIC Determination:** The MIC is determined as the lowest concentration of **DHMB** at which no visible growth of the fungus is observed. This can be assessed visually or by measuring the absorbance at 530 nm.[9]

The following protocol outlines the induction of colitis in mice and subsequent treatment with **DHMB** to evaluate its anti-inflammatory effects, as described by Bortolus et al. (2019).[2]



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Caption: Experimental workflow for the in vivo anti-inflammatory assay of **DHMB**.

Protocol Steps:

- Animal Model: Use a susceptible mouse strain, such as C57BL/6.
- Colitis Induction: Provide mice with drinking water containing 3% (w/v) dextran sodium sulphate (DSS) for 7 days to induce acute colitis.

- **Fungal Infection:** On a specified day (e.g., day 2), infect the mice with a suspension of *C. albicans* via oral gavage.
- **DHMB Treatment:** Administer **DHMB** (e.g., at a dose of 50 mg/kg) daily via oral gavage for the duration of the experiment. A control group should receive the vehicle only.
- **Clinical Monitoring:** Monitor the mice daily for clinical signs of colitis, including body weight loss, stool consistency, and the presence of blood in the feces. A Disease Activity Index (DAI) score can be calculated based on these parameters.
- **Histological Analysis:** At the end of the experiment, sacrifice the mice and collect the colon. The tissue can then be fixed, sectioned, and stained (e.g., with hematoxylin and eosin) to assess the degree of inflammation, ulceration, and tissue damage.
- **Cytokine Analysis:** Measure the levels of pro-inflammatory cytokines, such as IL-1 β , in the colon tissue homogenates.
- **Microbiota Analysis:** Analyze the fecal or cecal content to assess changes in the gut microbiota composition, particularly the populations of aerobic and anaerobic bacteria.

Mechanism of Action and Signaling Pathways

The precise molecular mechanism of action and the specific signaling pathways modulated by **DHMB** are not yet fully elucidated. However, based on its biological activities, some potential mechanisms can be proposed.

The antifungal activity of **DHMB** is likely related to its ability to disrupt the fungal cell membrane or interfere with essential metabolic pathways.[8] The requirement of the aldehyde and hydroxyl groups for its activity suggests that these functional groups may be involved in binding to a specific molecular target within the fungal cell.[8]

The anti-inflammatory effects of **DHMB** in the context of intestinal inflammation appear to be multifaceted. The reduction in the population of the pro-inflammatory fungus *C. albicans* and the restoration of a healthier balance of gut microbiota likely contribute significantly to the amelioration of inflammation.[2] Additionally, **DHMB** may have direct effects on host immune cells, although this has not been explicitly demonstrated. The observed decrease in the pro-inflammatory cytokine IL-1 β in **DHMB**-treated mice suggests an interference with inflammatory

signaling cascades.[2] However, further research is needed to identify the specific host cell receptors and signaling pathways that are targeted by **DHMB**.

Conclusion

2,3-Dihydroxy-4-methoxybenzaldehyde is a promising small molecule with potent antifungal and anti-inflammatory properties. Its efficacy against drug-resistant fungal strains and its beneficial effects in a preclinical model of colitis highlight its potential for further investigation and development as a therapeutic agent. Future research should focus on elucidating its precise mechanism of action, identifying its molecular targets, and further evaluating its safety and efficacy in more advanced preclinical models.

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